

Application Notes and Protocols for Axl-IN-5 in DMSO

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Compound of Interest

Compound Name: Axl-IN-5

Cat. No.: B12415850

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Introduction

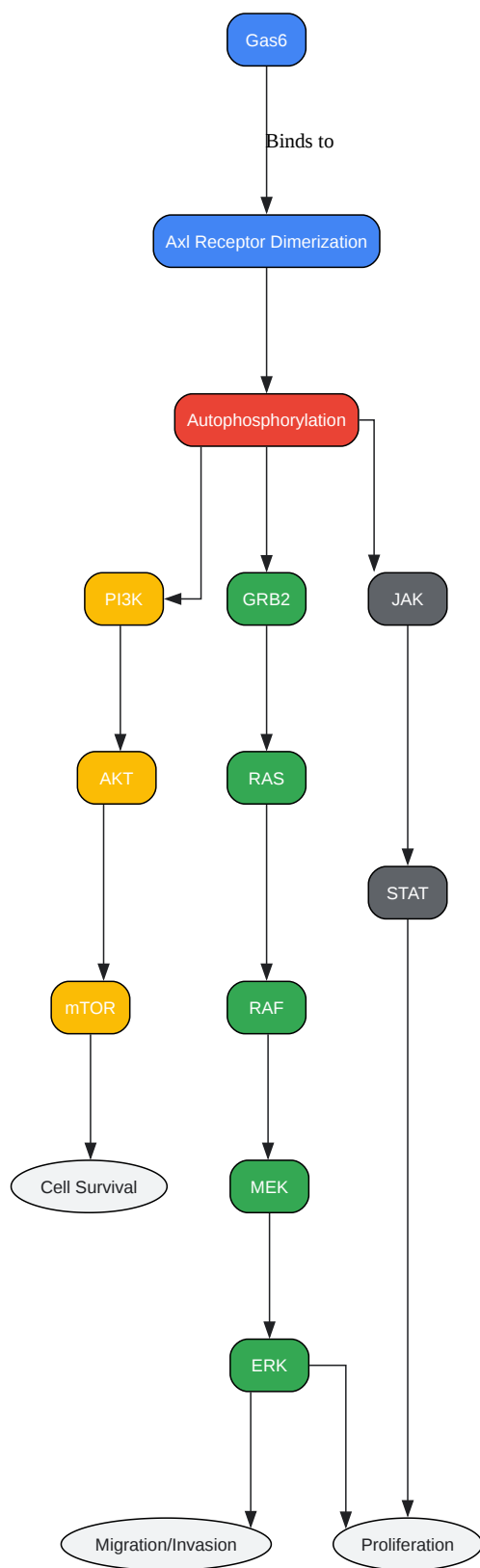
Axl-IN-5 is a research compound identified as an inhibitor of the Axl receptor tyrosine kinase. As with many small molecule inhibitors, dimethyl sulfoxide (DMSO) is a common solvent for creating stock solutions for in vitro and in vivo studies. Proper handling and storage of these solutions are critical to ensure the integrity and reproducibility of experimental results. These application notes provide detailed protocols for assessing the solubility and stability of **Axl-IN-5** in DMSO, along with general handling and storage guidelines.

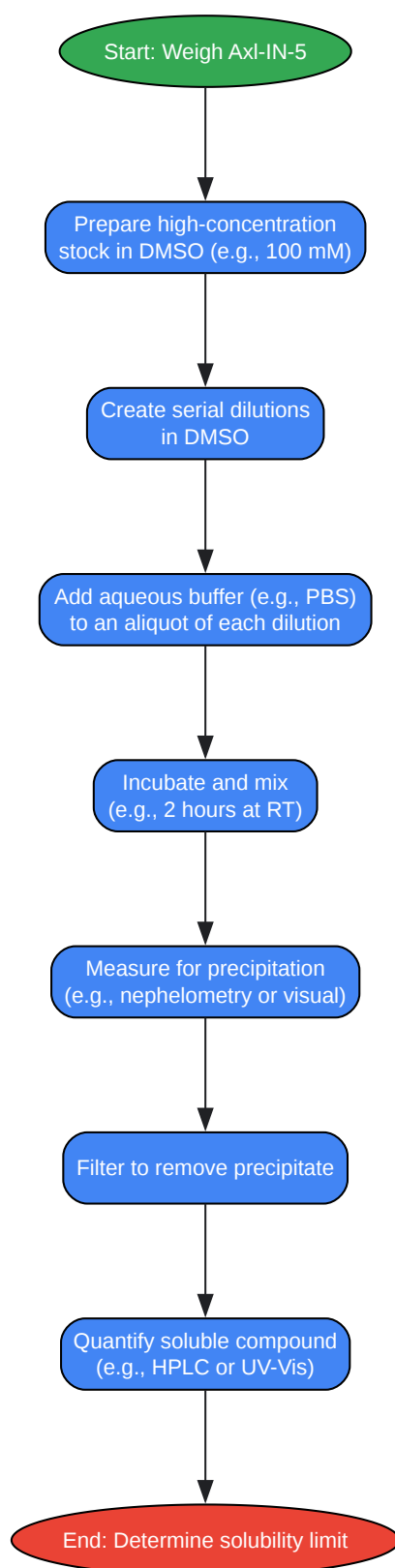
While specific quantitative solubility and stability data for **Axl-IN-5** are not publicly available, the following protocols and recommendations are based on established methods for similar small molecule compounds. It is strongly recommended that researchers perform their own assessments for their specific lot of **Axl-IN-5**.

Axl Signaling Pathway Overview

The Axl receptor tyrosine kinase is a member of the TAM (Tyro3, Axl, Mer) family. Its signaling is initiated by the binding of its ligand, Gas6 (Growth arrest-specific 6). This binding leads to receptor dimerization and autophosphorylation of tyrosine residues in the intracellular domain, activating downstream signaling cascades. These pathways, including PI3K/AKT/mTOR, MAPK, and JAK/STAT, are crucial in processes such as cell survival, proliferation, migration,

and invasion. Dysregulation of the Axl signaling pathway has been implicated in various cancers, making it an important therapeutic target.





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